

An In-depth Technical Guide to the Safe Handling of Z-Ser-obzl

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Compound of Interest

Compound Name: Z-Ser-obzl

Cat. No.: B554346

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety and handling precautions for **Z-Ser-obzl** (N-Cbz-L-serine benzyl ester), a key reagent in peptide synthesis and other biochemical applications. The information presented herein is intended to equip laboratory personnel with the necessary knowledge to handle this compound safely.

Physicochemical and Toxicological Data

Quantitative data on the physicochemical and toxicological properties of **Z-Ser-obzl** is limited. The following table summarizes the available information. Researchers should handle this compound with care, assuming it may be hazardous in the absence of complete data.

Property	Value	Citation
Chemical Name	N-Cbz-L-serine benzyl ester	[1][2]
Synonyms	Z-Ser-OBzl, Cbz-Ser-OBzl	[1][3]
CAS Number	21209-51-8	[1][2][3]
Molecular Formula	C18H19NO5	[2]
Molecular Weight	329.35 g/mol	[1]
Appearance	White to off-white solid	
Melting Point	83-86 °C	[1]
Boiling Point	No data available	
Flash Point	Not applicable	[1]
Solubility	Slightly soluble in water.[4]	
Acute Oral Toxicity	No data available	
Acute Dermal Toxicity	No data available	
Acute Inhalation Toxicity	No data available	
Storage Class	11 - Combustible Solids	[1]
WGK (Water Hazard Class)	3	[1]

Hazard Identification and Safety Precautions

While specific toxicity data is lacking, the primary hazards associated with **Z-Ser-obzl** are related to its potential for irritation and its combustible nature as a solid.

General Handling Precautions:

- Avoid contact with skin and eyes.
- Avoid formation and inhalation of dust.
- Ensure adequate ventilation in the handling area.

- Wash hands thoroughly after handling.

Personal Protective Equipment (PPE):

- Eye Protection: Safety glasses with side-shields.[\[1\]](#)
- Hand Protection: Chemical-resistant gloves.[\[1\]](#)
- Respiratory Protection: A NIOSH-approved N95 (US) or type P1 (EN 143) dust mask is recommended where dust is generated.[\[1\]](#)
- Skin and Body Protection: Laboratory coat.

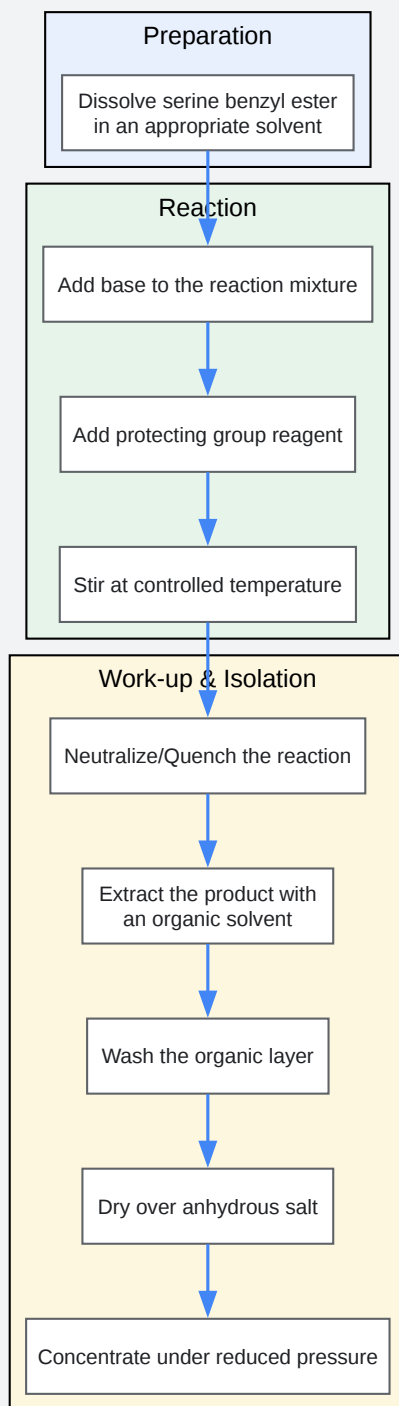
Experimental Protocols: Safe Handling in Chemical Synthesis

The following protocols are adapted from established procedures for the N-terminal protection of serine benzyl ester and highlight key safety and handling steps.

N-Terminal Protection of Serine Benzyl Ester (General Workflow)

This experimental workflow outlines the general steps for the acylation of the N-terminal amine of serine benzyl ester. The reaction is typically carried out in the presence of a base to neutralize acidic byproducts.

General Workflow for N-Terminal Protection of Serine Benzyl Ester



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Caption: General workflow for the N-terminal protection of serine benzyl ester.

Cbz Protection of Serine Benzyl Ester

This protocol describes the protection of the amino group with a benzyloxycarbonyl (Cbz) group.

Methodology:

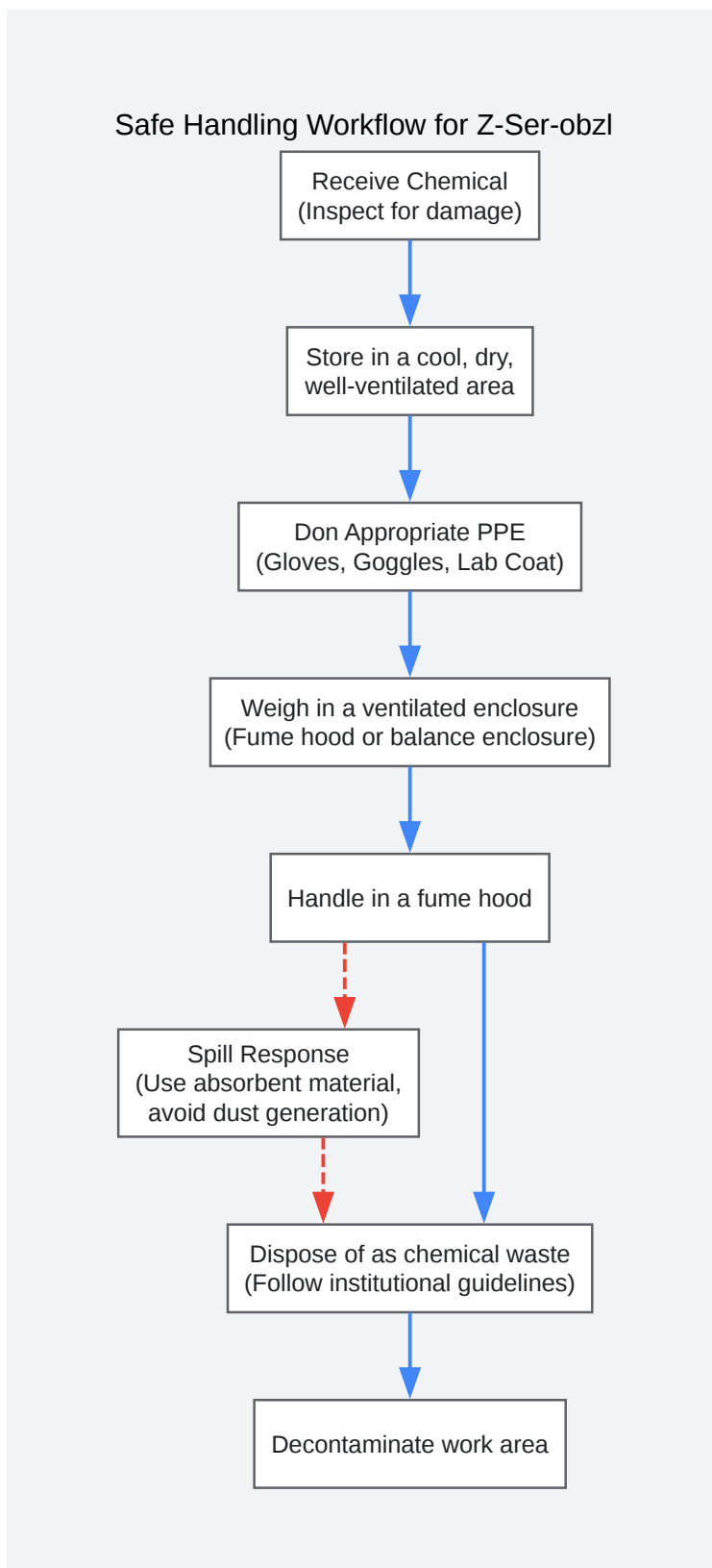
- **Preparation:** Dissolve L-serine benzyl ester (1.0 eq) in a 2:1 mixture of dioxane and water in a three-necked flask equipped with a stirrer and two addition funnels.[5]
- **Basification:** Cool the solution to 0°C in an ice-salt bath. Simultaneously add benzyl chloroformate (Cbz-Cl, 1.1 eq) and a 4N NaOH solution dropwise while stirring vigorously, maintaining the pH between 8 and 10.[5]
- **Reaction:** After the addition is complete, remove the cooling bath and allow the mixture to stir at room temperature for 2-3 hours.[5]
- **Work-up:** Wash the reaction mixture with diethyl ether to remove excess Cbz-Cl. Acidify the aqueous layer to a pH of 2 with cold 1N HCl to precipitate the product.[5]
- **Isolation:** Extract the product with ethyl acetate. Combine the organic layers, wash with water and then brine, dry over anhydrous sodium sulfate, filter, and evaporate the solvent under reduced pressure.[5]

Stability and Reactivity

- **Stability:** **Z-Ser-obzl** is stable under recommended storage conditions.
- **Incompatible Materials:** Strong oxidizing agents.
- **Hazardous Decomposition Products:** Upon combustion, it may produce carbon monoxide, carbon dioxide, and nitrogen oxides.

Logical Workflow for Safe Handling

The following diagram illustrates a logical workflow for the safe handling of **Z-Ser-obzl** from receipt to disposal.

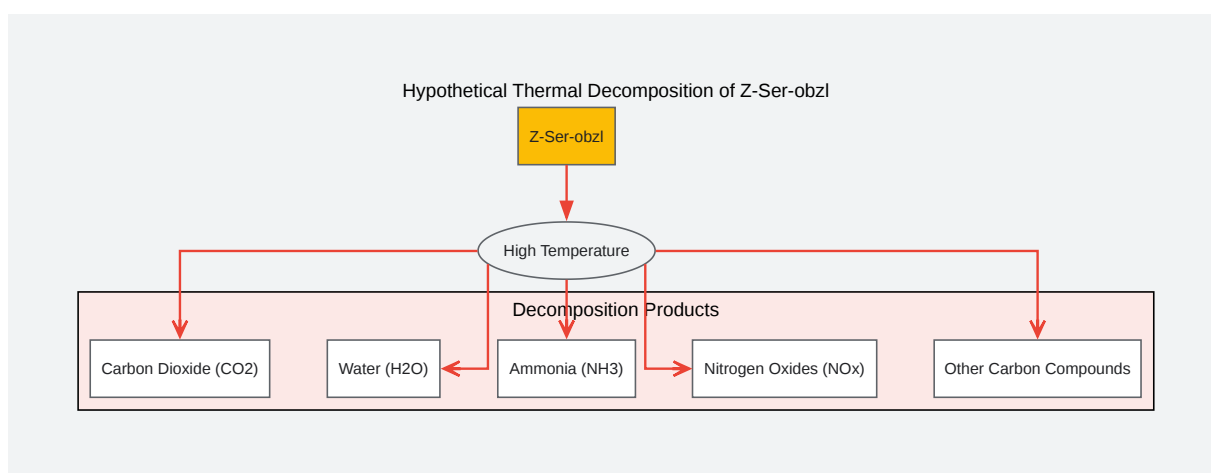


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Caption: A logical workflow for the safe handling of **Z-Ser-obzl** in a laboratory setting.

Hypothetical Thermal Decomposition Pathway

While specific experimental data on the thermal decomposition of **Z-Ser-obzl** is not readily available, a hypothetical pathway can be proposed based on the thermal degradation of similar amino acid derivatives. The primary decomposition products are likely to be carbon dioxide, water, ammonia, and potentially other nitrogen and carbon oxides.



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Caption: A simplified, hypothetical pathway for the thermal decomposition of **Z-Ser-obzl**.

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